

# A systematic literature review of green and sustainable alternatives to chromium trioxide

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## Compound of Interest

Compound Name: Chromium trioxide

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## A Comparative Analysis of Green and Sustainable Alternatives to Chromium Trioxide

For decades, **chromium trioxide** ( $\text{CrO}_3$ ) has been the cornerstone of chromic acid anodizing and chrome plating, offering exceptional corrosion resistance, hardness, and wear resistance. However, the hexavalent chromium ( $\text{Cr(VI)}$ ) derived from **chromium trioxide** is a known carcinogen and poses significant environmental and health risks.[1][2] Regulatory pressures, such as the European Union's REACH regulations, are increasingly restricting its use, compelling industries to seek safer, more sustainable alternatives.[3][4][5] This guide provides a systematic literature review of the leading green and sustainable alternatives to **chromium trioxide**-based coatings, presenting a comparative analysis of their performance based on experimental data.

This review focuses on four primary alternatives: Trivalent Chromium Plating, Physical Vapor Deposition (PVD), Thermal Spray Coatings (specifically High-Velocity Oxygen Fuel - HVOF), and Electroless Nickel Plating. Each alternative is evaluated based on its performance in key areas: corrosion resistance, hardness, wear resistance, and adhesion.

## Performance Comparison of Chromium Trioxide Alternatives

The following tables summarize the quantitative performance data of the various alternatives compared to conventional hexavalent chromium plating. The data has been compiled from a

range of studies to provide a comparative overview. It is important to note that performance can vary depending on the specific process parameters, substrate material, and coating thickness.

## Table 1: Corrosion Resistance

Corrosion resistance is a critical performance metric, often evaluated using the neutral salt spray (NSS) test as per ASTM B117. The data below indicates the time in hours until the onset of corrosion.

Coating Type	Substrate	Salt Spray Test (ASTM B117) Duration (hours)	Reference(s)
Hexavalent Chromium	Steel	48 - 96	[6]
Aluminum	> 100	[7]	
Trivalent Chromium	Steel	25 - 35 (without underlayer)	[8]
Steel with Nickel underlayer	> 120	[6]	
PVD (CrN/NbN)	Steel	Similar to Hard Chrome	[9]
Thermal Spray (HVOF)	Steel	Equivalent to Hard Chrome	[7]
7075 Aluminum Alloy	Poorer than Hard Chrome	[7]	
Electroless Nickel (Ni-P)	Steel	> 200	[6]

## Table 2: Hardness

Hardness is a measure of a material's resistance to localized plastic deformation such as scratching or indentation. It is a key indicator of a coating's durability.

Coating Type	Hardness (Vickers Hardness - HV)	Hardness (Rockwell C - HRC)	Reference(s)
Hexavalent Chromium	800 - 1100 HV	60 - 72 HRC	[8][10]
Trivalent Chromium	900 HV (as deposited)	55 - 65 HRC (can be heat-treated to ~70 HRC)	[6][8]
> 1700 HV (with heat treatment)	[6]		
PVD (CrN)	1000 - 2200 HV	[11]	
Thermal Spray (HVOF - WC-Co)	> 1000 HV	[12]	
Electroless Nickel (Ni-P)	490 - 660 HV (as-deposited)	[13]	
880 - 1080 HV (with heat treatment)	[13]		
Electroless Nickel (Ni-B)	650 - 750 HV (as-deposited)	[14]	
up to 1200 HV (with heat treatment)	[14]		

## Table 3: Wear Resistance

Wear resistance is the ability of a surface to resist material loss due to mechanical action. The Taber Abrasion Test (ASTM D4060) is a common method for evaluating this property, where a lower weight loss indicates higher wear resistance.

Coating Type	Taber Wear Index (mg/1000 cycles)	Wear Rate (Specific Wear Rate - m <sup>3</sup> /Nm)	Reference(s)
Hexavalent Chromium	1.5 g lost (specifics not fully detailed)	[8]	
Trivalent Chromium	Generally believed to be poorer than Hex-Cr	[8]	
PVD (MAIP Chromium)	1.477 × 10 <sup>-13</sup>	[15]	
Thermal Spray (HVOF - WC-Co)	Lower wear rates than hard chrome	[7]	
Electroless Nickel (with Alumina Dopant)	2.25	[16]	

## Table 4: Adhesion Strength

Adhesion is the force of attraction between the coating and the substrate. The pull-off test (ASTM D4541) is a common method to quantify this property, measuring the force required to detach the coating.

Coating Type	Adhesion Strength (psi)	Reference(s)
Hexavalent Chromium	~130,000	[8]
Trivalent Chromium	Generally believed to be weaker than Hex-Cr	[8]
PVD	Dependant on substrate preparation and interlayer	[13]
Thermal Spray (HVOF)	High bond strength	[17]
Electroless Nickel	Excellent adhesion	[18]

## Experimental Protocols

Detailed methodologies for the key experiments cited are provided below. These protocols are based on established standards and practices found in the reviewed literature.

## Corrosion Resistance: Neutral Salt Spray Test (ASTM B117)

- Objective: To assess the relative corrosion resistance of coated specimens in a standardized corrosive environment.[\[19\]](#)
- Apparatus: A closed salt spray cabinet.
- Procedure:
  - Test specimens are cleaned and placed in the cabinet, supported or suspended at an angle of 15 to 30 degrees from the vertical.[\[20\]](#)
  - A 5% sodium chloride (NaCl) solution with a pH between 6.5 and 7.2 is atomized to create a dense salt fog within the chamber.[\[16\]](#)
  - The chamber temperature is maintained at a constant 35°C.[\[20\]](#)
  - Specimens are exposed to the continuous salt spray for a specified duration, which can range from hours to over a thousand hours.[\[19\]](#)[\[21\]](#)
  - The specimens are periodically inspected for signs of corrosion, such as rust, blistering, or pitting. The time to the first appearance of corrosion is recorded.[\[19\]](#)

## Wear Resistance: Taber Abrasion Test (ASTM D4060)

- Objective: To determine the resistance of coatings to abrasion.[\[19\]](#)[\[20\]](#)
- Apparatus: A Taber Abraser, which consists of a rotating platform and two abrasive wheels.
- Procedure:
  - A coated test panel is weighed and then mounted on the rotating platform.
  - A specified load is applied to the abrasive wheels (e.g., CS-10 or CS-17 wheels).[\[22\]](#)

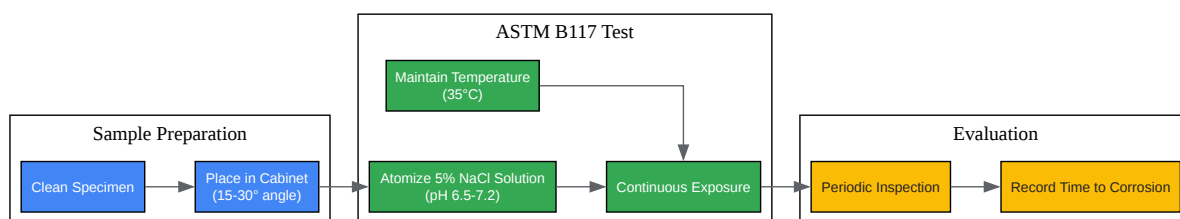
- The platform rotates, causing the wheels to abrade the coating in a circular path.
- The test is run for a predetermined number of cycles.[\[22\]](#)
- After the test, the panel is cleaned of any loose debris and reweighed.
- The abrasion resistance is reported as the weight loss in milligrams per 1000 cycles (Taber Wear Index).[\[21\]](#)

## Adhesion Strength: Pull-Off Test (ASTM D4541)

- Objective: To measure the bond strength of a coating to a substrate.[\[23\]](#)[\[24\]](#)
- Apparatus: A portable pull-off adhesion tester with a loading fixture (dolly).
- Procedure:
  - A loading fixture (dolly) is glued to the coated surface using a high-strength adhesive.[\[15\]](#)
  - Once the adhesive has cured, the adhesion tester is attached to the dolly.
  - A perpendicular tensile force is applied to the dolly at a controlled rate.[\[15\]](#)
  - The force is increased until the dolly is pulled off the surface, taking a portion of the coating with it.
  - The force required to detach the dolly is recorded, and the pull-off strength is calculated in pounds per square inch (psi) or megapascals (MPa).[\[25\]](#)
  - The nature of the failure (adhesive, cohesive, or glue failure) is also noted.[\[23\]](#)

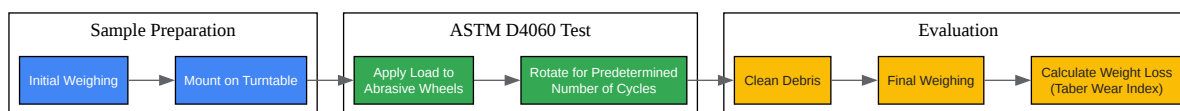
## Visualizing Experimental Workflows and Logical Relationships

To better understand the experimental processes and the comparative aspects of these alternatives, the following diagrams are provided.



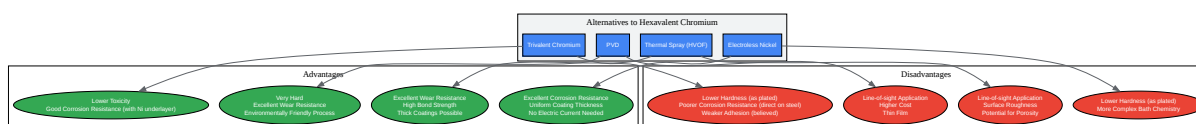
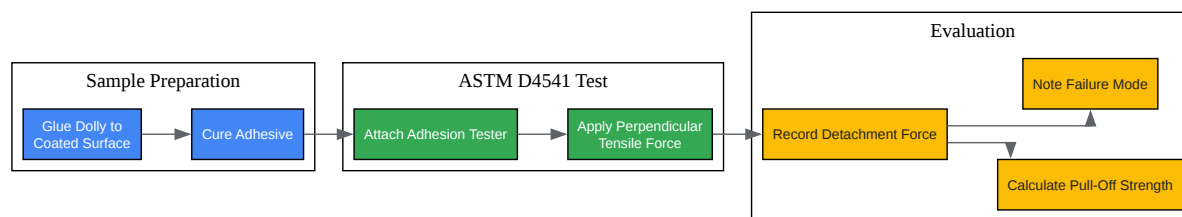
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Caption: Workflow for the ASTM B117 Salt Spray Corrosion Test.



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Caption: Workflow for the ASTM D4060 Taber Abrasion Test.



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